

# selecting the appropriate PPE for handling 2,4-Dimethyl-6-nitrophenol

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## Compound of Interest

Compound Name: 2,4-Dimethyl-6-nitrophenol

Cat. No.: B088349

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## Technical Support Center: Handling 2,4-Dimethyl-6-nitrophenol

This guide provides essential safety information and personal protective equipment (PPE) recommendations for researchers, scientists, and drug development professionals handling 2,4-Dimethyl-6-nitrophenol.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 2,4-Dimethyl-6-nitrophenol?

A1: 2,4-Dimethyl-6-nitrophenol is classified as a hazardous substance. Key hazards include:

- Acute Toxicity: It is harmful if swallowed, in contact with skin, or if inhaled.[1]
- Organ Toxicity: It may cause damage to organs through prolonged or repeated exposure.[1]
- Skin and Eye Irritation: The substance can cause skin and serious eye irritation.[2]

Q2: What are the immediate first aid measures in case of exposure?

A2: In case of accidental exposure, the following first aid measures should be taken immediately:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
- If on Skin: Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell.[1] Contaminated clothing should be removed and washed before reuse.[1][3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[1]

Q3: What is the minimum required PPE when handling **2,4-Dimethyl-6-nitrophenol**?

A3: The minimum recommended PPE includes protective gloves, protective clothing, and eye/face protection.[1][4] It is crucial to use this equipment even for seemingly minor handling tasks.

Q4: How do I select the appropriate type of gloves?

A4: Always wear unlined, elbow-length chemical-resistant gloves.[5] The specific glove material should be chosen based on the solvent used and the duration of handling. For pesticides and related chemicals, materials like nitrile or PVC are often recommended.[6] It is advisable to consult the chemical resistance guide from the glove manufacturer.

Q5: When is respiratory protection necessary?

A5: Respiratory protection should be used to avoid breathing dust, fume, gas, mist, vapors, or spray.[1][4] A respirator is especially important when working in poorly ventilated areas or when the substance is in a form that can be easily inhaled, such as a powder or aerosol. The type of respirator and cartridge should be appropriate for the chemical being handled.[6]

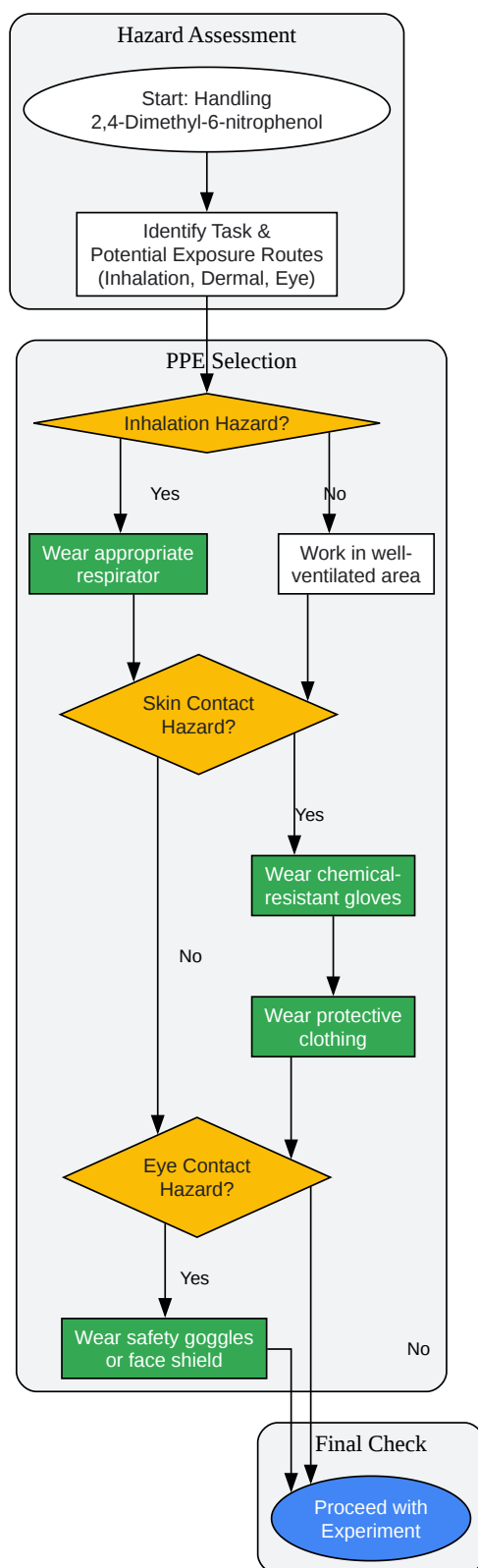
Q6: What type of eye and face protection is recommended?

A6: For situations with a risk of splashing, snug-fitting, non-fogging goggles or a full-face shield should be worn.[5] Standard safety glasses with brow and side shields are acceptable for low-exposure situations.[5]

## Hazard Summary

Hazard Classification	Description	Precautionary Statement Examples
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled. [1]	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1][4] P280: Wear protective gloves/protective clothing.[1][4]
Specific Target Organ Toxicity	May cause damage to organs through prolonged or repeated exposure.[1]	P260: Do not breathe dust/fume/gas/mist/vapours/spray.[1]
Skin Irritation	Causes skin irritation.[2]	P264: Wash skin thoroughly after handling.[1][4]
Eye Irritation	Causes serious eye irritation. [2]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

## PPE Selection Workflow



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Caption: PPE selection workflow for handling **2,4-Dimethyl-6-nitrophenol**.

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## References

- 1. [goldenberg.biology.utah.edu](http://goldenberg.biology.utah.edu) [[goldenberg.biology.utah.edu](http://goldenberg.biology.utah.edu)]
- 2. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 3. WERCS Studio - Application Error [[assets.thermofisher.com](http://assets.thermofisher.com)]
- 4. 2,4-DIMETHYL-6-NITROPHENOL - Safety Data Sheet [[chemicalbook.com](http://chemicalbook.com)]
- 5. Welcome to PSEP! [[core.psep.cce.cornell.edu](http://core.psep.cce.cornell.edu)]
- 6. Pesticide use and personal protective equipment [[health.vic.gov.au](http://health.vic.gov.au)]
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